

How to prepare PS-1145 for intraperitoneal injection

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Compound of Interest

Compound Name: PS-1145

Cat. No.: B1679806

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Application Notes and Protocols for PS-1145

For Researchers, Scientists, and Drug Development Professionals

Introduction

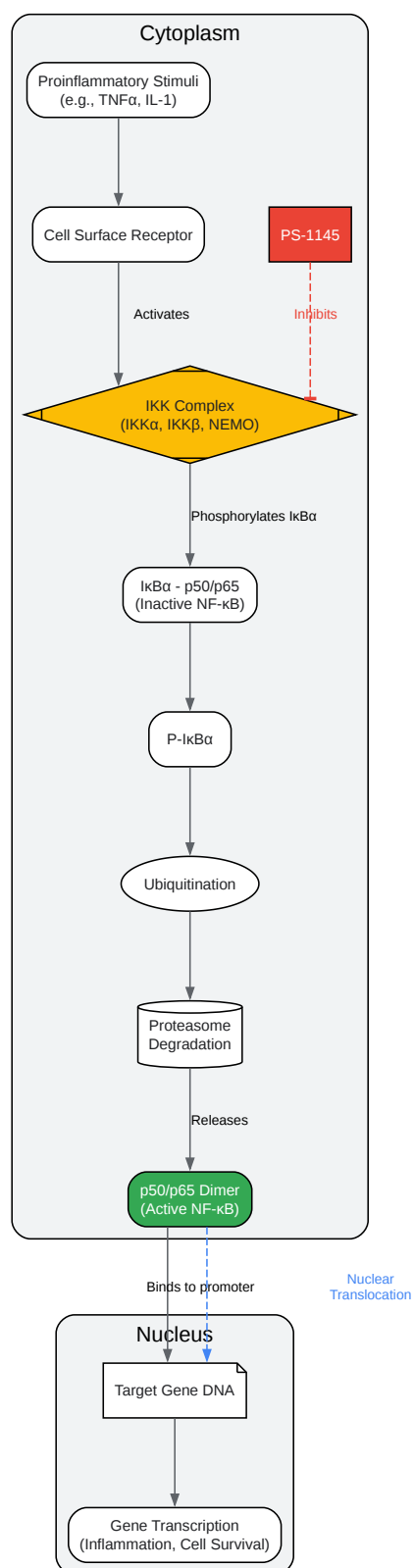
PS-1145 is a potent and selective small molecule inhibitor of the I κ B kinase (IKK) complex, with a reported IC₅₀ of 88 nM.^{[1][2]} By targeting IKK, **PS-1145** effectively blocks the phosphorylation and subsequent degradation of I κ B α , the natural inhibitor of Nuclear Factor-kappa B (NF- κ B).^{[3][4]} This action prevents the nuclear translocation of NF- κ B, a transcription factor that plays a pivotal role in regulating genes involved in inflammation, immune responses, cell survival, and proliferation.^{[4][5]} Dysregulation of the NF- κ B signaling pathway is implicated in various chronic inflammatory diseases and cancers, making it a significant therapeutic target.^{[3][6]} These notes provide a comprehensive guide for the preparation and intraperitoneal administration of **PS-1145** for in vivo research applications.

Data Presentation: Properties of PS-1145

Property	Value	Source
Synonyms	IKK Inhibitor X	[7]
Molecular Formula	C ₁₇ H ₁₁ ClN ₄ O	[7]
Molecular Weight	322.75 g/mol	[8]
CAS Number	431898-65-6	[7]
Appearance	Crystalline solid / Yellow solid powder	[4][7]
Purity	≥98%	[7]
In Vitro IC ₅₀	88 nM for IKK, 100 nM for IKK complex	[1][7]
Solubility	DMSO: 10-64 mg/mL, Ethanol: 2 mg/mL, Water: Insoluble	[7][8]
Storage (Powder)	-20°C for up to 3 years	[8][9]
Storage (in DMSO)	-80°C for 1 year, -20°C for 1 month	[8]

Signaling Pathway

The diagram below illustrates the canonical NF-κB signaling pathway and the mechanism of action for **PS-1145**. Proinflammatory stimuli activate the IKK complex, which then phosphorylates IκBα. This phosphorylation targets IκBα for ubiquitination and proteasomal degradation, releasing the p50/p65 NF-κB dimer to translocate to the nucleus and activate gene transcription. **PS-1145** directly inhibits the kinase activity of the IKK complex, preventing IκBα phosphorylation and keeping NF-κB sequestered in the cytoplasm.[10][11]



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Caption: Mechanism of **PS-1145** in the NF-κB signaling pathway.

Experimental Protocols

Protocol 1: Preparation of PS-1145 Formulation for Intraperitoneal (IP) Injection

This protocol details the preparation of a **PS-1145** suspension suitable for intraperitoneal injection in animal models, based on established formulations.[\[1\]](#)

Materials:

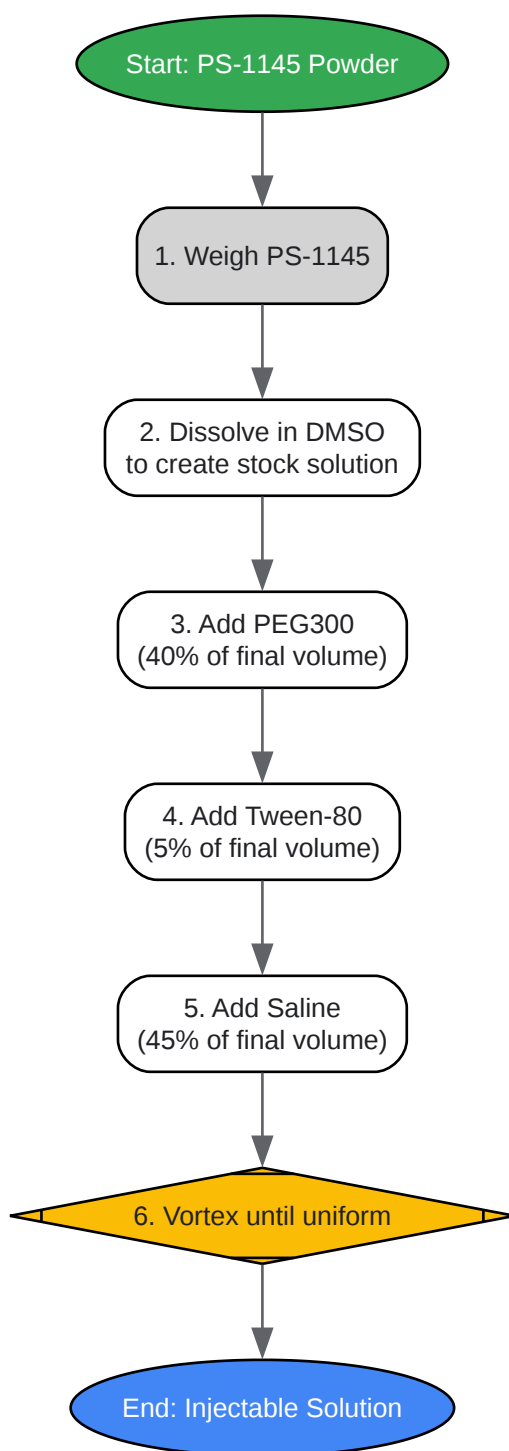
- **PS-1145** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- **Calculate Required Amounts:** Determine the total volume of injection solution needed based on the number of animals, their weights, and the desired dose (e.g., 50 mg/kg).[\[1\]](#) The final concentration of the drug in the vehicle will depend on the injection volume (e.g., 10 ml/kg).[\[12\]](#)
- **Prepare DMSO Stock Solution:** Weigh the required amount of **PS-1145** powder and dissolve it in the appropriate volume of DMSO to create a concentrated stock solution (e.g., 20.8 mg/mL).[\[1\]](#) Ensure complete dissolution by vortexing. Note: Use fresh, anhydrous DMSO as moisture can reduce solubility.[\[8\]](#)
- **Prepare the Vehicle:** In a sterile tube, prepare the vehicle by mixing the components in the following ratio:

- 40% PEG300
- 5% Tween-80
- 45% Saline
- Formulate the Final Solution: For every 1 mL of final injection solution, combine the components in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 100 μ L of the **PS-1145** DMSO stock solution (e.g., 20.8 mg/mL) to 400 μ L of PEG300. Mix until uniform.[\[1\]](#)
 - Add 50 μ L of Tween-80 to the mixture. Mix until uniform.[\[1\]](#)
 - Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix thoroughly.[\[1\]](#)
- Final Concentration: This example formulation results in a final **PS-1145** concentration of 2.08 mg/mL. The solution should be used immediately for optimal results.[\[8\]](#)

Workflow for PS-1145 Solution Preparation



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Caption: Workflow for preparing **PS-1145** injectable solution.

Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol provides a generalized procedure for IP injection in mice and should be performed in accordance with approved institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **PS-1145** injection solution
- Appropriately sized sterile syringes (e.g., 1 mL)
- Sterile needles, 25-27 gauge[12]
- Animal scale
- 70% Ethanol

Procedure:

- **Animal Preparation:** Weigh the mouse accurately to calculate the precise volume of the **PS-1145** solution to be administered.
- **Restraint:** Restrain the mouse securely. A common method is to scruff the mouse by grasping the loose skin over the neck and shoulders, and securing the tail. The animal should be tilted slightly head-down to allow abdominal organs to shift away from the injection site.
- **Identify Injection Site:** The preferred injection site is the lower right quadrant of the abdomen. [12] This location helps to avoid puncturing the cecum, urinary bladder, or other vital organs.
- **Injection:**
 - Insert the sterile needle, bevel up, at a 30-40 degree angle into the identified injection site. [12]
 - Advance the needle just enough to penetrate the abdominal wall. The depth will vary with the size of the animal.

- Gently pull back on the syringe plunger to check for negative pressure. If blood (indicating entry into a vessel) or yellowish fluid (indicating entry into the bladder) appears, withdraw the needle and reinject at a new site with a fresh needle.
- If there is negative pressure, depress the plunger smoothly to administer the solution. The maximum recommended injection volume is typically 10 ml/kg.[12]
- Post-Injection:
 - Withdraw the needle swiftly and return the mouse to its cage.
 - Monitor the animal for any signs of distress, discomfort, or adverse reactions according to your approved protocol.
 - Dispose of all sharps and waste according to institutional guidelines.

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